

An In-depth Technical Guide to (3,4-Dichlorophenyl)methanesulfonyl chloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

	(3,4-
Compound Name:	Dichlorophenyl)methanesulfonyl chloride
Cat. No.:	B1304182

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(3,4-Dichlorophenyl)methanesulfonyl chloride**, a key reagent and intermediate in synthetic organic chemistry. This document details its chemical identity, physical and chemical properties, and provides insights into its synthesis and applications, particularly in the realm of pharmaceutical and agrochemical development.

Chemical Identity

(3,4-Dichlorophenyl)methanesulfonyl chloride is a sulfonyl chloride derivative of 3,4-dichlorotoluene. It is a valuable building block in organic synthesis, primarily utilized for the introduction of the (3,4-dichlorophenyl)methanesulfonyl group into various molecules.

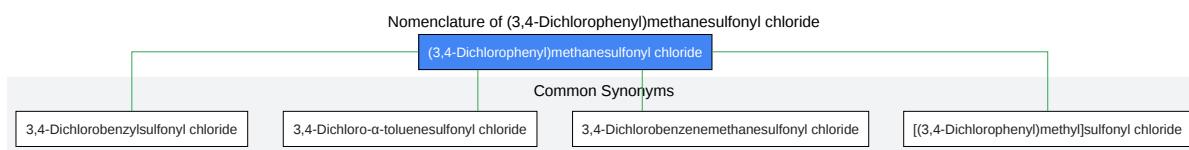
IUPAC Name: **(3,4-Dichlorophenyl)methanesulfonyl chloride**[\[1\]](#)

Synonyms: A variety of synonyms are used in literature and commercial listings to refer to this compound. Understanding these is crucial for effective literature searches and procurement.

- 3,4-Dichlorobenzylsulfonyl chloride[\[1\]](#)
- 3,4-Dichloro- α -toluenesulfonyl chloride[\[2\]](#)

- 3,4-Dichlorobzenemethanesulfonyl chloride[3]
- [(3,4-Dichlorophenyl)methyl]sulfonyl chloride[2]
- (3,4-DICHLORO-PHENYL)-METHANESULFONYL CHLORIDE
- [(3,4-dichlorophenyl)methyl]sulphonyl chloride[1]
- BENZENEMETHANESULFONYLCHLORIDE,3,4-DICHLORO[1]

The relationship between the IUPAC name and its common synonyms is illustrated in the diagram below.



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Figure 1: Relationship between the IUPAC name and common synonyms.

Physicochemical and Spectral Data

A summary of the key physical and chemical properties of **(3,4-Dichlorophenyl)methanesulfonyl chloride** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ Cl ₃ O ₂ S	[2] [4]
Molecular Weight	259.54 g/mol	[2]
CAS Number	85952-30-3	[2]
Appearance	White crystalline solid	[2]
Melting Point	65-69 °C	
Purity	≥ 95% (HPLC)	[2]
InChI Key	DRGYFAFCNDLEJ-UHFFFAOYSA-N	
SMILES	Clc1ccc(CS(Cl)(=O)=O)cc1Cl	[4]

Note: Spectral data such as NMR, IR, and Mass Spectrometry for this specific compound are not readily available in public databases but can be obtained upon request from commercial suppliers.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **(3,4-Dichlorophenyl)methanesulfonyl chloride** is not widely published in peer-reviewed literature, a plausible and commonly employed synthetic route involves the oxidative chlorination of the corresponding thiol, (3,4-Dichlorophenyl)methanethiol. This transformation is a standard method for the preparation of sulfonyl chlorides.

Proposed Experimental Protocol: Oxidative Chlorination of (3,4-Dichlorophenyl)methanethiol

This protocol is based on general procedures for the synthesis of sulfonyl chlorides from thiols.

Materials:

- (3,4-Dichlorophenyl)methanethiol

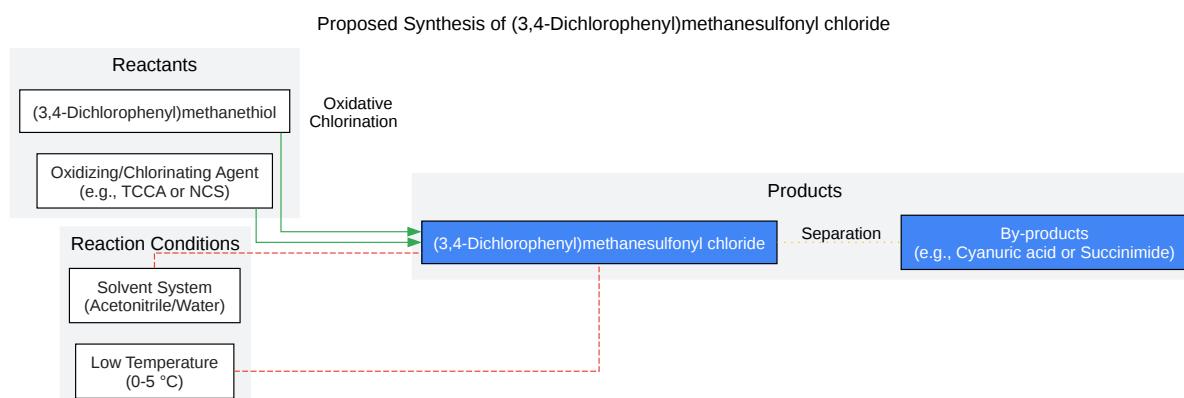
- Acetonitrile
- Water
- Trichloroisocyanuric acid (TCCA) or N-Chlorosuccinimide (NCS)
- Ice
- Ethyl acetate
- 1% Hydrochloric acid (aq)
- Anhydrous sodium sulfate
- Petroleum ether

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and placed in an ice-water bath, dissolve (3,4-Dichlorophenyl)methanethiol (1 equivalent) in a mixture of acetonitrile and water (e.g., a 4:1 ratio).
- Slowly add trichloroisocyanuric acid (TCCA) or N-Chlorosuccinimide (NCS) (in slight excess, e.g., 1.5 equivalents) portion-wise to the stirring solution, ensuring the internal temperature is maintained at or below 5 °C.
- After the addition is complete, continue to stir the reaction mixture in the ice bath for an additional 30-60 minutes.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture to remove any solid by-products (e.g., cyanuric acid or succinimide). Wash the solid residue with ethyl acetate.
- Combine the filtrate and the washings and transfer to a separatory funnel.
- Extract the aqueous layer with ethyl acetate.

- Combine the organic layers and wash with cold 1% aqueous hydrochloric acid, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter and concentrate the organic phase under reduced pressure to yield the crude **(3,4-Dichlorophenyl)methanesulfonyl chloride**.
- The crude product can be further purified by recrystallization from a suitable solvent system, such as petroleum ether or a mixture of hexanes and ethyl acetate.

The proposed synthetic workflow is depicted in the following diagram.



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Figure 2: Proposed synthetic workflow for **(3,4-Dichlorophenyl)methanesulfonyl chloride**.

Applications in Research and Development

(3,4-Dichlorophenyl)methanesulfonyl chloride is a versatile reagent with significant applications in the synthesis of biologically active molecules. Its primary utility lies in its ability to act as an electrophile in reactions with nucleophiles, such as amines and alcohols, to form sulfonamides and sulfonate esters, respectively.

- **Pharmaceutical Synthesis:** This compound serves as a crucial intermediate in the development of novel pharmaceutical agents. The sulfonamide moiety, which can be readily introduced using this reagent, is a key functional group in a wide range of drugs, including anti-inflammatory and analgesic agents.^[2] Sulfonyl chlorides are frequently employed in medicinal chemistry to react with heterocyclic amines, leading to the formation of complex sulfonamides with potential therapeutic value.
- **Agrochemical Development:** In the agrochemical industry, **(3,4-Dichlorophenyl)methanesulfonyl chloride** is utilized in the formulation of herbicides and fungicides.^[2] The introduction of the (3,4-dichlorophenyl)methanesulfonyl group can enhance the efficacy and selectivity of these crop protection agents.
- **Organic Synthesis and Mechanistic Studies:** Researchers also employ this compound in various experimental procedures to study reaction mechanisms and develop new synthetic methodologies.^[2] Its well-defined reactivity makes it a useful tool for exploring the scope and limitations of various chemical transformations.

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- To cite this document: BenchChem. [An In-depth Technical Guide to (3,4-Dichlorophenyl)methanesulfonyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1304182#3-4-dichlorophenyl-methanesulfonyl-chloride-synonyms-and-iupac-name>

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